Technical Support Center: Stability Testing of 1-[(2-Bromophenyl)sulfonyl]piperazine

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Compound of Interest

Compound Name:	*1-[(2-Bromophenyl)sulfonyl]piperazine*
CAS No.:	*744243-41-2*
Cat. No.:	*B3015960*

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Welcome to the Application Scientist Knowledge Base. This portal provides self-validating protocols, mechanistic insights, and troubleshooting guides for the forced degradation and stability testing of **1-[(2-Bromophenyl)sulfonyl]piperazine**. This compound presents a unique analytical challenge due to the intersection of three distinct reactive moieties: a hydrolytically sensitive sulfonamide bond, an oxidation-prone piperazine ring, and a photolabile aryl bromide.

Core Stability Workflow

To ensure regulatory compliance, stability testing must follow a structured stress-testing pipeline that isolates specific degradation variables.

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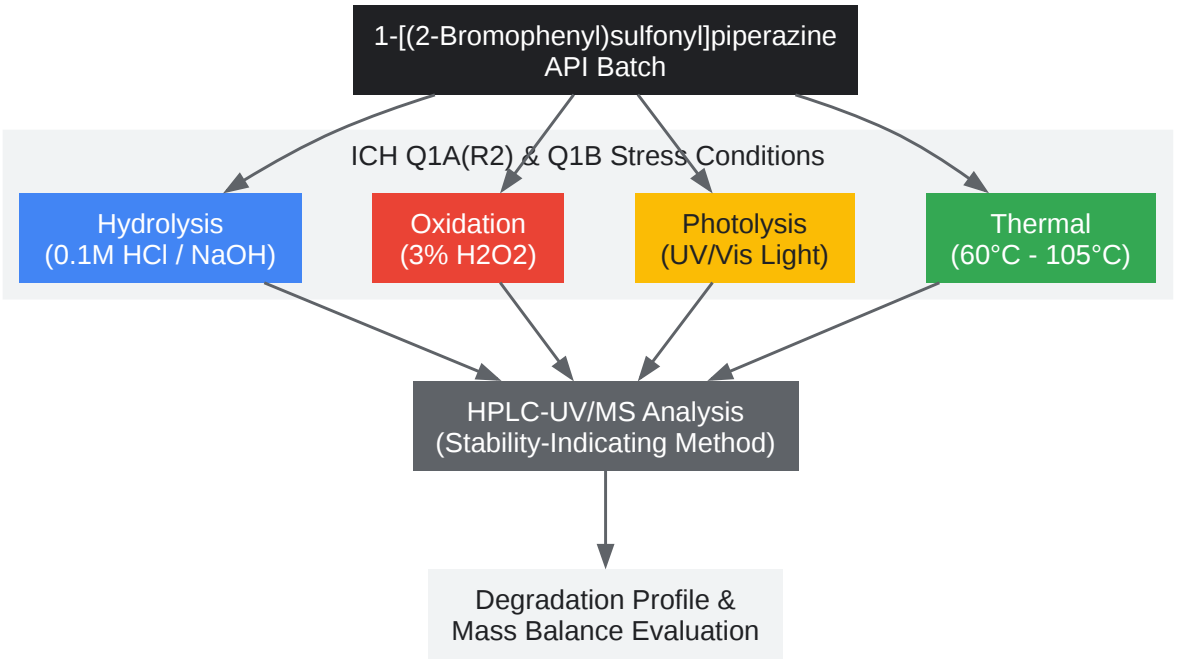

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Caption: Workflow for ICH Q1A(R2) and Q1B forced degradation and stability testing.

Protocol Hub: Self-Validating Methodologies

As an application scientist, you must design experiments where the data proves its own validity. The following protocols integrate intrinsic causality and self-validation mechanisms.

Protocol A: Forced Degradation (Stress Testing) Setup

Causality & Design: Forced degradation is designed to generate 5–20% degradation. Less than 5% indicates insufficient stress, while >20% risks secondary degradation (degradants breaking down into further degradants), which obscures the primary degradation pathways outlined in the 1[1].

Step-by-Step Methodology:

- Acid Hydrolysis: Dissolve 1 mg/mL of the API in a 50:50 mixture of Acetonitrile and 0.1 M HCl. Incubate at 60°C for 24 hours.

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- Base Hydrolysis: Dissolve 1 mg/mL of the API in a 50:50 mixture of Acetonitrile and 0.1 M NaOH. Incubate at 60°C for 24 hours.
- Oxidation: Dissolve 1 mg/mL of the API in 3% H2O2(aqueous). Incubate at room temperature for 24 hours in the dark.
- Photolysis: Expose a 1 mg/mL solution (in water/methanol) to UV light (1.2 million lux hours and 200 watt hours/square meter) as per ICH Q1B.
- Neutralization: Prior to injection, neutralize acid/base samples to pH 7.0 to prevent damage to the HPLC column stationary phase.

Self-Validation Check (The 5-20% Rule): Run a preliminary 6-hour timepoint. If the API peak area has decreased by >25%, dilute the stressor (e.g., use 0.05 M HCl or 1% H2O2) or lower the temperature. The system validates itself when primary degradants appear without the total loss of the parent peak.

Protocol B: Stability-Indicating HPLC-UV/MS Method

Causality & Design: Because the degradation products range from highly polar (piperazine) to moderately non-polar (2-bromobenzenesulfonic acid), a standard isocratic method will fail. A gradient elution with an acidic modifier is required to protonate the piperazine ring, ensuring it retains on a reversed-phase column rather than eluting in the void volume.

Step-by-Step Methodology:

- Column: Polar-embedded C18 (e.g., Waters SymmetryShield), 150 x 4.6 mm, 3.5 µm.
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water (acts as an ion-pairing agent for piperazine).
- Mobile Phase B: 0.1% TFA in Acetonitrile.
- Gradient: 5% B to 95% B over 20 minutes.
- Detection: UV at 220 nm (for aromatic rings) and inline ESI-MS (Positive mode for piperazine/N-oxides, Negative mode for sulfonic acids).

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Self-Validation Check (Mass Balance): Calculate the Mass Balance: (Sum of all peak areas in stressed sample) / (Peak area of unstressed control) * 100. The protocol is validated if the mass balance is between 98% and 102%. A lower value indicates undetected degradants (e.g., volatile products or species lacking a UV chromophore).

Quantitative Data: Expected Degradation Profile

Stress Condition	Time / Temp	Expected Degradation (%)	Major Degradant	Primary Mechanism
0.1 M HCl	24h / 60°C	10 - 15%	2-Bromobenzenesulfonic acid	Sulfonamide Hydrolysis
0.1 M NaOH	24h / 60°C	5 - 10%	Piperazine	Sulfonamide Hydrolysis
3% H2O2	24h / 25°C	15 - 20%	Piperazine N-oxide	Amine Oxidation
UV Light	ICH Q1B	> 20%	1-(Phenylsulfonyl)piperazine	Photolytic Debromination
Thermal	7 Days / 105°C	< 2%	None	Thermally Stable

Knowledge Base: Mechanisms of Degradation

Understanding the structural liabilities of **1-[(2-Bromophenyl)sulfonyl]piperazine** is critical for interpreting analytical data.

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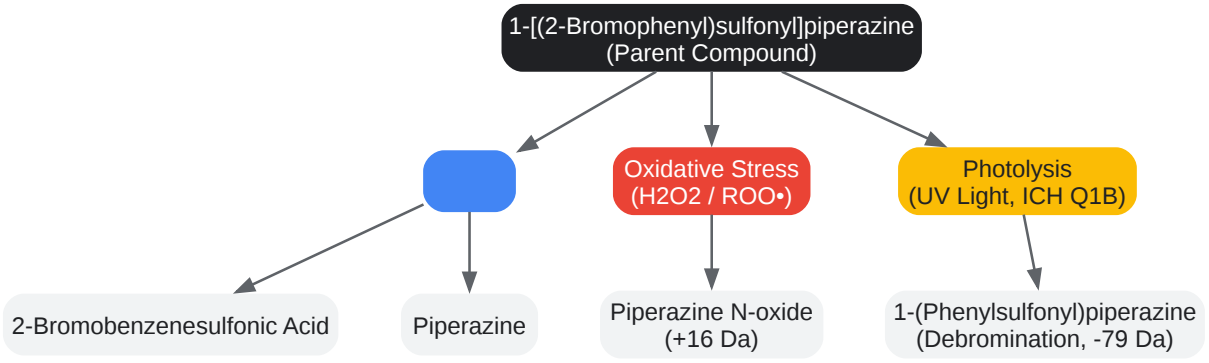

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Caption: Major chemical degradation pathways of **1-[(2-Bromophenyl)sulfonyl]piperazine**.

Troubleshooting Desk & FAQs

Q1: Why am I seeing a mass shift of +16 Da during oxidative stress testing, and why does the peak elute earlier? A1: This indicates the formation of a piperazine N-oxide. The secondary amine in the piperazine ring is highly susceptible to oxidation by peroxides[2]. The addition of an oxygen atom (+16 Da) increases the polarity of the molecule, reducing its retention time on a reversed-phase C18 column. Causality: Hydrogen peroxide acts as an electrophile, attacking the electron-rich nitrogen lone pair on the piperazine ring.

Q2: My compound degrades rapidly under ICH Q1B UV light conditions, yielding a -79 Da fragment. What is the mechanism? A2: Aryl bromides are highly photolabile. Exposure to UV light induces homolytic cleavage of the C-Br bond (debromination), forming an aryl radical. This radical rapidly abstracts a hydrogen atom from the solvent (e.g., water or methanol), yielding 1-(phenylsulfonyl)piperazine[3]. Causality: The C-Br bond dissociation energy is low enough to be overcome by UV photon energy, making photoprotective packaging mandatory for this compound.

Q3: The compound shows extreme stability at pH 7 but degrades heavily at pH 2. Is this expected? A3: Yes. Sulfonamides are exceptionally stable at neutral pH because the sulfonamide bond is highly resistant to hydrolysis[4]. However, under strongly acidic conditions (pH < 2), the sulfonamide nitrogen becomes protonated, turning it into a viable leaving group.

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Subsequent nucleophilic attack by water cleaves the S-N bond, yielding 2-bromobenzenesulfonic acid and piperazine.

Q4: I am losing mass balance during acid hydrolysis. The API peak shrinks, but I only see one degradation peak. Where is the rest of the mass? A4: You are likely only detecting the 2-bromobenzenesulfonic acid fragment. The other half of the molecule, piperazine, is highly polar and lacks a strong UV chromophore. It is likely eluting in the void volume and remaining undetected by your UV detector. Causality & Fix: To retain and detect the piperazine fragment, you must use an ion-pairing reagent (e.g., 0.1% Heptafluorobutyric acid) or switch to a HILIC column, and utilize Mass Spectrometry (MS) or an Evaporative Light Scattering Detector (ELSD).

References

- Quality Guidelines - ICH Source: International Council for Harmonisation (ICH) URL:[Link][1]
- Thermodynamic, kinetic and mechanistic investigations of Piperazine oxidation by Diperiodatocuprate(III) complex in aqueous alkaline medium Source: Indian Academy of Sciences URL:[Link][2]
- Artificially Produced UV Light and Challenging Photoreactions Enabled by Upconversion in Water Source: ChemRxiv URL:[Link][3]

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